

Investigating the Warburg Effect Using AR-C141990 Hydrochloride: Application Notes and Protocols

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Compound of Interest

Compound Name: AR-C141990 hydrochloride

Cat. No.: B2769621

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Introduction

The Warburg effect, characterized by a metabolic shift towards aerobic glycolysis even in the presence of ample oxygen, is a hallmark of many cancer cells. This process leads to increased glucose uptake and the production of large amounts of lactate, which is then exported out of the cell. This metabolic reprogramming is crucial for tumor growth, proliferation, and the creation of an acidic tumor microenvironment that promotes invasion and suppresses the immune response. A key protein involved in this process is the monocarboxylate transporter 1 (MCT1), which facilitates the transport of lactate and other monocarboxylates across the plasma membrane.

AR-C141990 hydrochloride is a potent and selective inhibitor of MCT1. Its ability to block lactate efflux makes it a valuable tool for researchers investigating the Warburg effect and exploring therapeutic strategies that target cancer metabolism. By inhibiting MCT1, AR-C141990 can lead to intracellular lactate accumulation, a decrease in intracellular pH, and subsequent disruption of glycolytic flux, ultimately impacting cancer cell viability and growth.

This document provides detailed application notes and experimental protocols for using **AR-C141990 hydrochloride** to study the Warburg effect in cancer cells.

Data Presentation

Inhibitor Specificity and Potency

AR-C141990 hydrochloride demonstrates high affinity and selectivity for the monocarboxylate transporter 1 (MCT1). The following table summarizes its inhibitory activity.

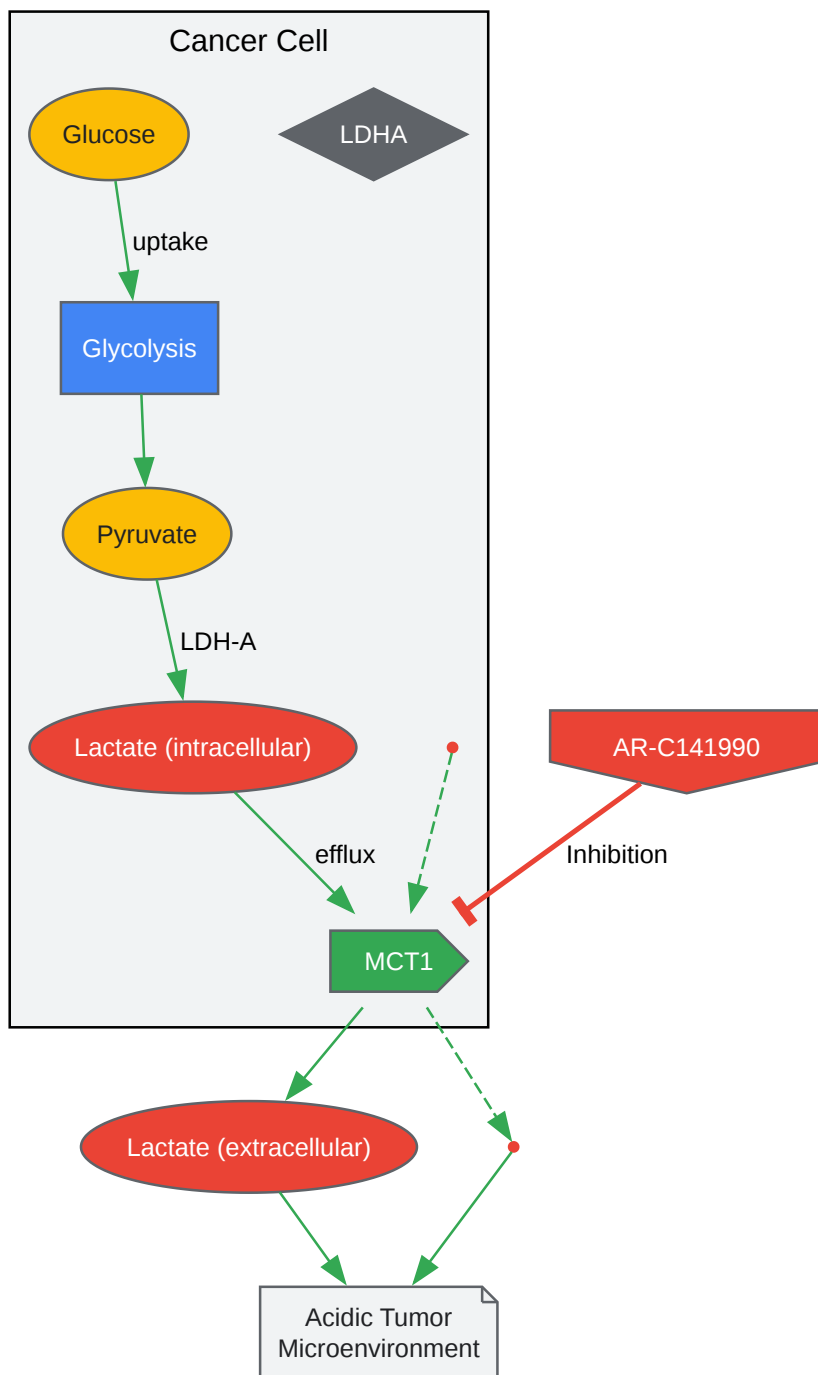
Target	Parameter	Value	Reference
MCT1	pKi	7.6	[1]
MCT2	pKi	6.6	[1]
MCT1	IC50 (for [3H]HOCPA uptake)	0.21 μ M	[1]
MCT2	IC50 (for [3H]HOCPA uptake)	2.32 μ M	[1]
MCT3	pIC50	<5	[1]
MCT4	pIC50	<5	[1]

Note: pKi is the negative logarithm of the inhibition constant (Ki). A higher pKi value indicates a more potent inhibitor. IC50 is the concentration of an inhibitor that reduces the response by 50%.

Signaling Pathways and Experimental Visualization

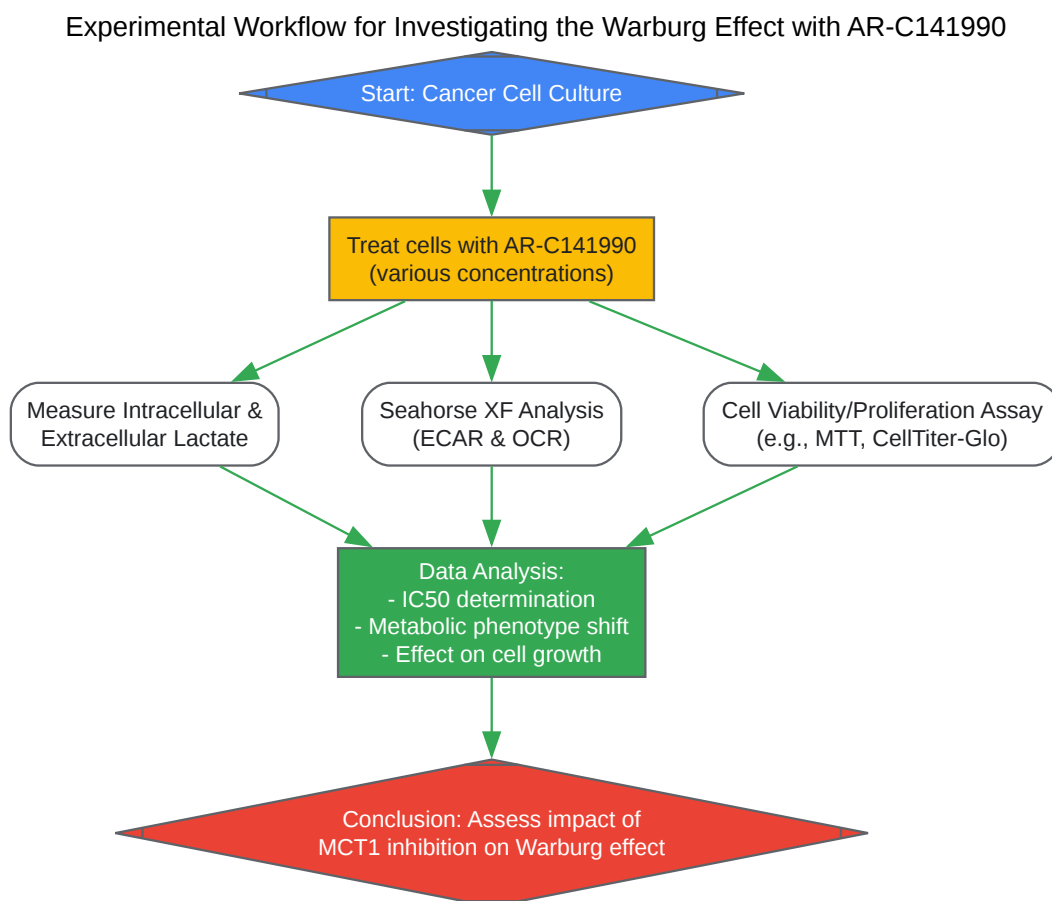
To better understand the biological context and the experimental approaches, the following diagrams illustrate the key concepts.

The Warburg Effect and MCT1-Mediated Lactate Efflux



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Caption: The Warburg effect in cancer cells leads to lactate production, which is exported by MCT1, contributing to an acidic tumor microenvironment. AR-C141990 inhibits this process.



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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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